

# Orthoformic Acid: A Comprehensive Technical Guide to a Reactive Intermediate

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## Compound of Interest

Compound Name:	Methanetriol
CAS No.:	463-78-5
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## Abstract

Orthoformic acid, or **methanetriol**, has long been considered a hypothetical molecule, too unstable for isolation. Its existence has been postulated as a fleeting intermediate in the hydrolysis of orthoformates. This technical guide provides a comprehensive overview of orthoformic acid as a reactive intermediate, consolidating theoretical predictions with the first direct experimental evidence of its formation and detection. This document details the experimental protocols for its gas-phase synthesis and characterization, summarizes key quantitative data, and presents reaction pathways and experimental workflows through detailed diagrams. This guide is intended for researchers in organic chemistry, drug development, and materials science who are interested in the properties and potential applications of this elusive molecule.

## Introduction

Orthoformic acid, with the chemical formula  $\text{HC}(\text{OH})_3$ , is the simplest ortho acid. For decades, it was presumed to be an unstable intermediate that rapidly decomposes into formic acid and

water.[1][2] However, recent advancements in experimental techniques have enabled its direct observation, confirming its existence and opening new avenues for research.[1][3] This guide will delve into the theoretical underpinnings of orthoformic acid's role as a reactive intermediate and present the groundbreaking experimental work that has allowed for its characterization.

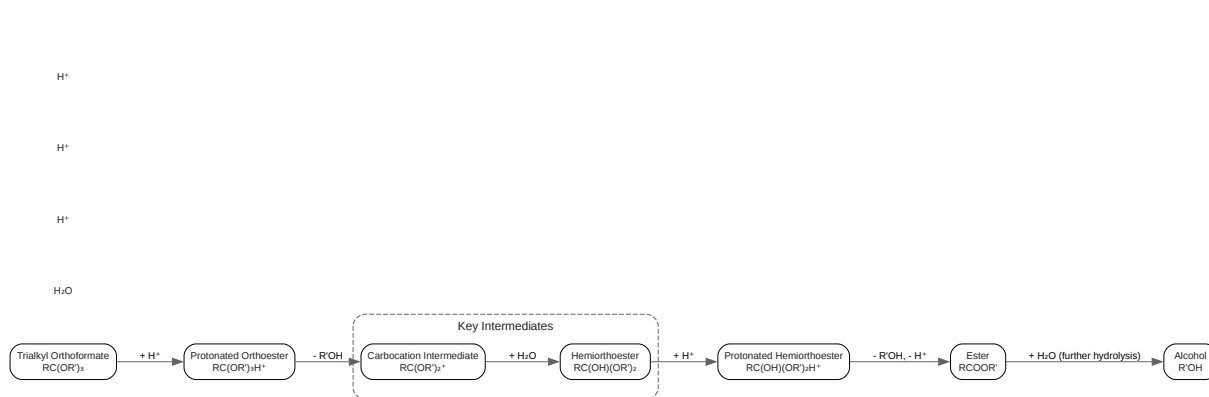
## Theoretical Framework

Computational studies have been instrumental in predicting the structure and stability of orthoformic acid. Theoretical calculations indicate that while orthoformic acid is thermodynamically less stable than formic acid and water, a significant activation energy barrier prevents its spontaneous decomposition.[2]

## Hydrolysis of Orthoformates

The acid-catalyzed hydrolysis of orthoformates is a classic reaction in organic chemistry where orthoformic acid is a proposed intermediate. The reaction proceeds through a series of protonation and elimination steps, ultimately yielding a carboxylic acid and an alcohol.

Diagram: Acid-Catalyzed Hydrolysis of a Trialkyl Orthoformate



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Caption: Acid-catalyzed hydrolysis pathway of a trialkyl orthoformate.

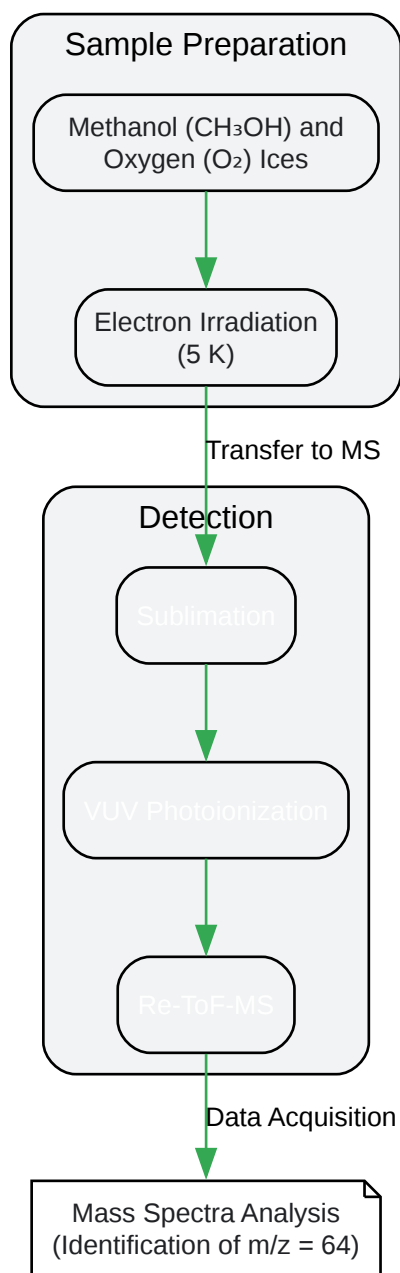
## Experimental Evidence for Orthoformic Acid

The first direct detection of orthoformic acid was achieved in 2024 through experiments conducted in a low-temperature, high-vacuum environment.[1][3] This work provided definitive proof of its existence and stability in the gas phase.

## Gas-Phase Synthesis and Detection

Orthoformic acid was synthesized by the electron irradiation of a frozen mixture of methanol and molecular oxygen.[1][3] The products were then identified in the gas phase upon sublimation using isomer-selective photoionization reflectron time-of-flight mass spectrometry (Re-ToF-MS).[3]

Diagram: Experimental Workflow for Orthoformic Acid Detection



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Caption: Workflow for the synthesis and detection of orthoformic acid.

## Experimental Protocol: Gas-Phase Synthesis and Detection of Orthoformic Acid

The following protocol is a summary of the methodology used for the first successful detection of orthoformic acid.<sup>[3]</sup><sup>[4]</sup>

Materials:

- Methanol (CH<sub>3</sub>OH)
- Molecular Oxygen (O<sub>2</sub>)
- Low-temperature (5 K) substrate
- Electron source for irradiation
- Vacuum ultraviolet (VUV) photoionization source
- Reflectron time-of-flight mass spectrometer (Re-ToF-MS)

Procedure:

- **Ice Sample Preparation:** A mixed ice of methanol and molecular oxygen is deposited on a substrate cooled to 5 K in a high-vacuum chamber.
- **Irradiation:** The ice sample is irradiated with energetic electrons to mimic the effects of galactic cosmic rays.<sup>[4]</sup>
- **Sublimation:** The irradiated ice is then heated, causing the products to sublime into the gas phase.
- **Photoionization:** The sublimated gas is introduced into the mass spectrometer and ionized using a vacuum ultraviolet (VUV) photoionization source.
- **Mass Analysis:** The ionized molecules are analyzed using a reflectron time-of-flight mass spectrometer to identify the mass-to-charge ratio (m/z) of the products.
- **Isotopic Substitution:** The experiment is repeated with isotopically labeled precursors (e.g., <sup>13</sup>CH<sub>3</sub>OH, CH<sub>3</sub><sup>18</sup>OH, CD<sub>3</sub>OD) to confirm the elemental composition of the detected species.

## Quantitative Data

The key quantitative data from the mass spectrometric analysis and theoretical calculations are summarized below.

Parameter	Value	Reference
Orthoformic Acid (Methanetriol)		
Molecular Weight (amu)	64.04	[3]
Detected m/z of Parent Ion	64	[5]
Adiabatic Ionization Energy (eV, calc.)	9.77 - 9.95	[5]
Appearance Energy of HC(OH) <sub>2</sub> <sup>+</sup> fragment (eV, calc.)	10.70 ± 0.04	[5]
Decomposition of Orthoformic Acid		
Activation Free Energy ( $\Delta G^\ddagger$ , kcal/mol, calc.)	+36.6	[2]
Free Energy of Reaction ( $\Delta G_{298}$ , kcal/mol, calc.)	+14.49	[2]

## Significance and Future Directions

The definitive identification of orthoformic acid as a stable, albeit transient, species has significant implications for several fields:

- Atmospheric Chemistry: Orthoformic acid and its isomers may play a role in atmospheric aerosol formation and the oxidation of organic molecules in the atmosphere.[1][3]
- Astrochemistry: The conditions under which orthoformic acid was synthesized mimic those found in interstellar space, suggesting it could be present in cosmic ices.[4]
- Organic Synthesis: A deeper understanding of the stability and reactivity of orthoformic acid could lead to the development of novel synthetic methodologies.

- **Drug Development:** The orthoester functional group is utilized in various prodrug strategies. A better understanding of the hydrolysis intermediates could inform the design of more effective drug delivery systems.

Future research will likely focus on the spectroscopic characterization of orthoformic acid, the investigation of its reactivity with other molecules, and the exploration of its role in various chemical and biological systems.

## Conclusion

Orthoformic acid, once a hypothetical molecule, has been successfully synthesized and characterized as a reactive intermediate. The experimental and theoretical data presented in this guide provide a solid foundation for further investigation into the chemistry of this fundamental organic molecule. The ability to generate and detect orthoformic acid opens up exciting new possibilities for research in a wide range of scientific disciplines.

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